

comparing different catalytic systems for biphenyl synthesis

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Compound of Interest

Compound Name: *1-Methyl-2,3-dihydro-[1,1'-biphenyl]-4(1H)-one*

CAS No.: 17429-36-6

Cat. No.: B095876

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The Workhorse: Suzuki-Miyaura Coupling

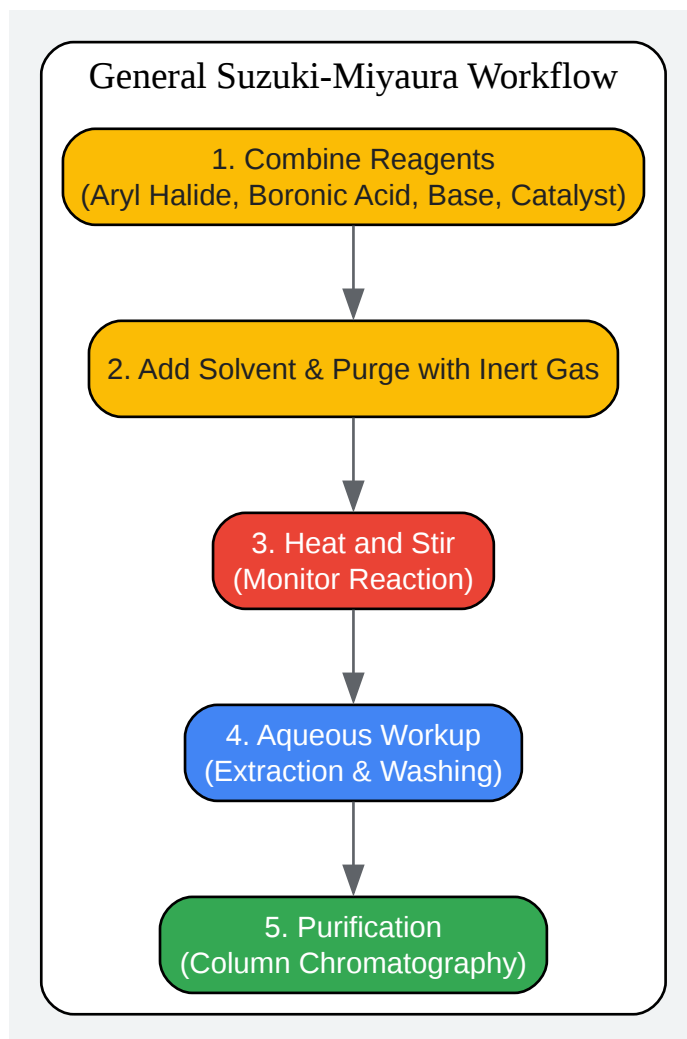
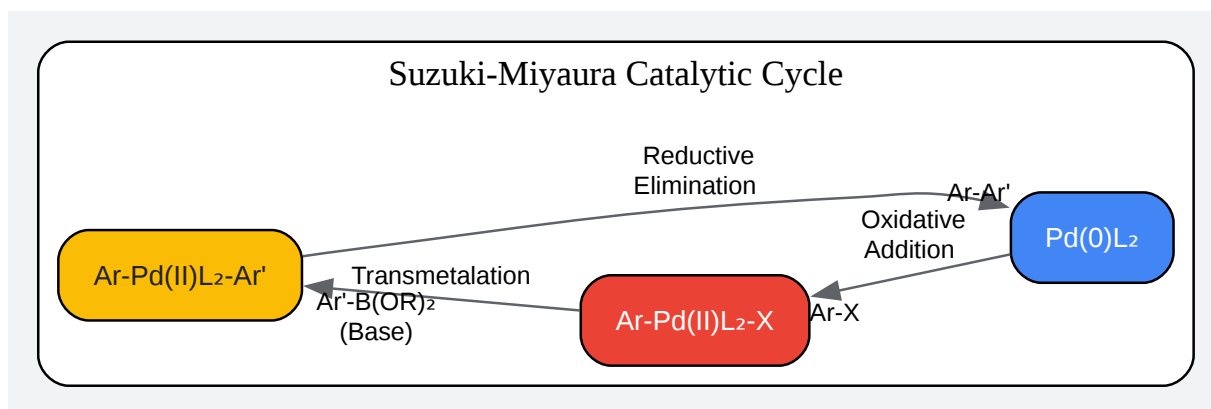
Arguably the most utilized method for biphenyl synthesis, the Suzuki-Miyaura reaction has become a staple in both academic and industrial laboratories.^[3] Its popularity stems from its operational simplicity, broad functional group tolerance, and the use of generally stable and less toxic organoboron reagents.^{[3][4]}

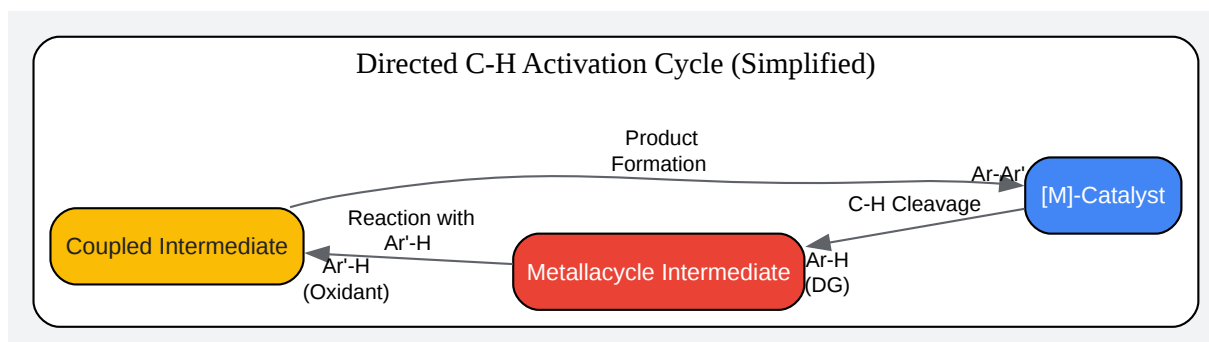
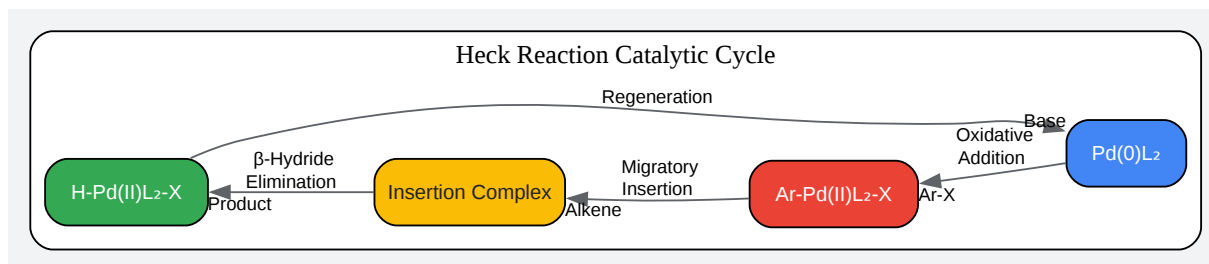
Mechanism of Action

The catalytic cycle of the Suzuki-Miyaura coupling is a well-established sequence of three key steps involving a palladium catalyst.^{[4][5]}

- **Oxidative Addition:** A low-valent Palladium(0) complex reacts with an aryl halide, inserting itself into the carbon-halogen bond to form a Pd(II) species.^[5]
- **Transmetalation:** In the presence of a base, the organoboron reagent (e.g., a phenylboronic acid) transfers its organic group to the palladium center, displacing the halide.^[4]

- Reductive Elimination: The two aryl groups on the Pd(II) complex couple and are eliminated, forming the desired biphenyl product and regenerating the active Pd(0) catalyst, which re-enters the cycle.[5]





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Sources

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